

2,3-Difluorobenzaldehyde safety, handling, and storage

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Compound of Interest

Compound Name: 2,3-Difluorobenzaldehyde

Cat. No.: B042452

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An In-depth Technical Guide to **2,3-Difluorobenzaldehyde**: Safety, Handling, and Storage

This guide provides comprehensive safety, handling, and storage information for **2,3-Difluorobenzaldehyde** (CAS No: 2646-91-5), intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical suppliers.

Chemical Identification and Properties

2,3-Difluorobenzaldehyde is an organic compound used as an intermediate in the synthesis of various pharmaceutical agents, including anti-cancer and anti-inflammatory drugs.^[1]

Table 1: Chemical Identification

Identifier	Value
CAS Number	2646-91-5 ^{[1][2][3]}
Molecular Formula	C ₇ H ₄ F ₂ O ^{[1][2][4]}
Molecular Weight	142.10 g/mol ^{[2][3]}

| Synonyms | 2,3-Difluoro-benzaldehyde^[2] |

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Colorless to light yellow or light orange clear liquid[1][5]
Boiling Point	64 - 65 °C @ 17 mmHg[3][5][6]
Flash Point	58 °C (136.4 °F) - closed cup[3]
Density	1.301 g/mL at 25 °C[3][5]
Vapor Density	4.9[7]

| Refractive Index | n_{20/D} 1.499 - 1.50[3][8] |

Hazard Identification and Classification

2,3-Difluorobenzaldehyde is classified as a hazardous substance. It is a flammable liquid and vapor that can cause skin, eye, and respiratory irritation.[2][9]

Table 3: GHS Hazard Classification

Category	Classification
Pictograms	GHS02 (Flame), GHS07 (Exclamation Mark)[2]
Signal Word	Warning[2][9][10] or Danger[4]
Hazard Statements	H226: Flammable liquid and vapour[2][9] [10]H315: Causes skin irritation[2][9][10]H319: Causes serious eye irritation[2][9][10]H335: May cause respiratory irritation[2][9][10]
Hazard Classes	Flammable liquids (Category 3)[2][9]Skin irritation (Category 2)[2][9]Serious eye irritation (Category 2/2A)[2][9]Specific target organ toxicity - single exposure (Category 3, Respiratory tract irritation)[2][9]

| Precautionary Statements | P261: Avoid breathing dust/fume/gas/mist/vapours/spray[2]
[10]P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.
Remove contact lenses, if present and easy to do. Continue rinsing[2][10] |

Safe Handling and Storage

Proper handling and storage procedures are critical to ensure safety in the laboratory.

Handling

Personnel should handle **2,3-Difluorobenzaldehyde** in a well-ventilated area or outdoors.[6]
[11] Use non-sparking tools and explosion-proof equipment.[6][11] Keep the chemical away
from heat, sparks, open flames, and hot surfaces.[6][10] Ground and bond the container and
receiving equipment to prevent static discharge.[6][10] After handling, wash hands and any
exposed skin thoroughly.[6]

Personal Protective Equipment (PPE)

A comprehensive assessment of workplace hazards should be conducted to determine the
appropriate PPE.

Table 4: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6]
Hand Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact.[2]
Skin and Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[6]

| Respiratory Protection | For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator.[2] Under normal use with adequate ventilation, no protective equipment is typically needed.[6] |

Storage

Store in a locked-up, well-ventilated place and keep the container tightly closed.[6][10] The recommended storage temperature is between 2-8°C; one source specifies 4°C, stored under nitrogen.[1][4] Keep the substance away from incompatible materials.

Table 5: Storage and Incompatible Materials

Category	Recommendation
Storage Conditions	Keep container tightly closed in a dry and well-ventilated place.[6][12] Keep away from heat, sparks, and flame.[6][12]

| Incompatible Materials | Strong oxidizing agents, strong bases, acids, acid chlorides, and acid anhydrides.[2][6] |

Emergency Procedures

First Aid Measures

In case of exposure, immediate medical attention is advised. Show the safety data sheet to the attending physician.[2]

- Inhalation: If breathed in, move the person into fresh air. If the person is not breathing, give artificial respiration. Consult a physician.[2][13]
- Skin Contact: Wash off with soap and plenty of water. Remove all contaminated clothing and shoes immediately. Consult a physician.[2][6][13]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Consult a physician.[2][6][13]

- Ingestion: Never give anything by mouth to an unconscious person.[2] Rinse mouth with water and get medical attention.[2][6]

Fire-Fighting Measures

As a flammable liquid, **2,3-Difluorobenzaldehyde** poses a fire risk. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[6][13]

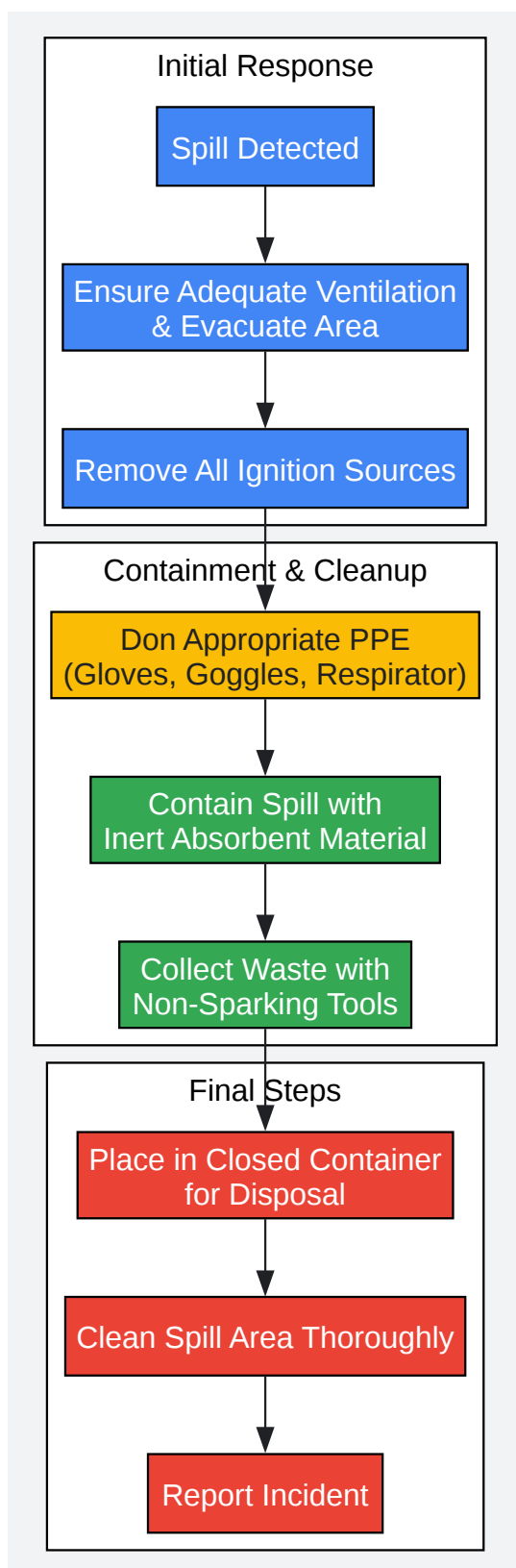
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][6] Water mist may be used to cool closed containers.[6][13]
- Hazardous Combustion Products: Combustion may produce carbon monoxide (CO), carbon dioxide (CO₂), and gaseous hydrogen fluoride (HF).[6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (pressure-demand, MSHA/NIOSH approved or equivalent) and full protective gear.[6][13]

Accidental Release Measures

In the event of a spill, specific procedures must be followed to mitigate exposure and environmental contamination.

- Personal Precautions: Use personal protective equipment.[2] Ensure adequate ventilation and evacuate personnel to safe areas.[2] Avoid breathing vapors, mist, or gas.[2] Remove all sources of ignition.[6][13]
- Environmental Precautions: Do not let the product enter drains.[2][12]
- Containment and Cleanup: Soak up the spill with an inert absorbent material such as sand, silica gel, acid binder, or sawdust.[6][13] Collect the material using spark-proof tools and place it in a suitable, closed container for disposal.[2][6]

Below is a logical workflow for handling an accidental release of **2,3-Difluorobenzaldehyde**.



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Caption: Accidental Spill Response Workflow for **2,3-Difluorobenzaldehyde**.

Toxicological and Ecological Information

Toxicological Information

To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.^[2] No components of this product present at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC.^[2]

- Acute Toxicity: No data available.
- Skin Corrosion/Irritation: Causes skin irritation.^[2]
- Serious Eye Damage/Irritation: Causes serious eye irritation.^[2]
- Respiratory Irritation: May cause respiratory irritation upon inhalation.^[2]
- Reproductive Toxicity: No data available.^[2]

Ecological Information

Environmental precautions should be taken to prevent the release of this chemical into drains or water systems.^[2]^[12]

Disposal Considerations

Dispose of this material and its container at a licensed professional waste disposal service.^[2] Any contaminated packaging should be disposed of as an unused product.^[2] This material is highly flammable, so extra care should be taken during incineration.^[2]

Transport Information

2,3-Difluorobenzaldehyde is regulated for transport.

Table 6: Transport Classification

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
DOT (US)	UN1989 / UN1993	Aldehydes, n.o.s. / Flammable liquid, n.o.s.	3	III
IMDG	UN1989	Aldehydes, n.o.s.	3	III

| IATA | UN1989 | Aldehydes, n.o.s. | 3 | III |

(Note: UN Number and Proper Shipping Name may vary slightly between suppliers)[2][6][8][14]

Experimental Protocols

The safety data referenced in this guide is typically derived from standardized testing (e.g., OECD guidelines). However, detailed experimental protocols for the toxicological and physical hazard testing of **2,3-Difluorobenzaldehyde** are not provided in the publicly available safety data sheets and product information pages. One patent document outlines a method for its synthesis but does not detail safety testing procedures.[15] Researchers should consult specialized toxicology databases or conduct their own assessments according to established laboratory safety protocols.

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